

Application Notes and Protocols for the Safe Handling of Methyl Formate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **methyl formate**. The information is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

Methyl formate is a colorless, highly flammable liquid with a pleasant, ethereal odor.[1][2][3] It is crucial to be aware of its physical properties to handle it safely.



Property	Value	References
Molecular Formula	C2H4O2	[4][5]
Molecular Weight	60.05 g/mol	[4][6][7]
Boiling Point	31.5 °C (88.7 °F)	[2][3][6]
Melting Point	-100 °C (-148 °F)	[6][7][8]
Flash Point	-19 °C (-2.2 °F)	[7][8][9]
Autoignition Temperature	449 °C (840.2 °F)	[6][7][8]
Lower Explosive Limit (LEL)	5%	[6]
Upper Explosive Limit (UEL)	23%	[6]
Vapor Pressure	476 mmHg at 20 °C (68 °F) [6][7]	
Vapor Density (Air = 1)	2.07	[6]
Specific Gravity (Water = 1)	0.977 at 20 °C (68 °F)	[6]
Solubility in Water	30 g/100 mL at 20 °C	[7][8]

Hazard Identification and Health Effects

Methyl formate is classified as an extremely flammable liquid and vapor.[4][10][11] It is harmful if swallowed or inhaled and causes serious eye irritation.[4][10] It may also cause respiratory irritation.[4][10]

Acute Health Effects:

- Inhalation: Irritation of the nose, throat, and respiratory tract, potentially leading to coughing
 and shortness of breath.[1][11] High concentrations can cause central nervous system
 depression with symptoms like dizziness, lightheadedness, unconsciousness, and in severe
 cases, death.[1]
- Eye Contact: Causes serious eye irritation, tearing, and a burning sensation.[1][4][9]



- Skin Contact: Can cause skin irritation.[8] Prolonged or repeated contact may lead to drying and cracking of the skin.[1] It can be absorbed through the skin.[8]
- Ingestion: Harmful if swallowed, and may cause gastrointestinal irritation.[4][9]

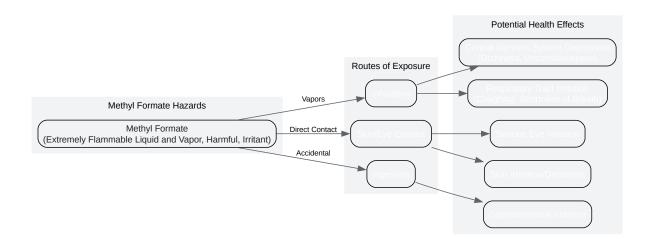
Chronic Health Effects:

Prolonged or repeated skin contact can lead to dermatitis.[1]

Occupational Exposure Limits

Agency	TWA (8-hour)	STEL (15-minute)	Notes
OSHA (PEL)	100 ppm (250 mg/m³)	-	[1][12]
NIOSH (REL)	100 ppm (250 mg/m³)	150 ppm (375 mg/m³)	[1][11][12]
ACGIH (TLV)	50 ppm	100 ppm	Skin absorption warning.[8][12]

Logical Relationship of Hazards and Health Effects





Click to download full resolution via product page

Caption: Logical relationship of **methyl formate** hazards, exposure routes, and potential health effects.

Experimental Protocols: Standard Operating Procedures (SOPs) SOP 1: General Handling and Use of Methyl Formate

- Preparation and Engineering Controls:
 - Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[4][10]
 - Ensure an eyewash station and safety shower are readily accessible.[1]
 - Remove all potential ignition sources from the work area, including open flames, hot
 plates, and spark-producing equipment.[1][10] Use explosion-proof electrical equipment.
 [4][10]
 - Ground and bond all containers and receiving equipment during transfer to prevent static discharge.[1][4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles and a face shield.[1][9][13]
 - Hand Protection: Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's compatibility data for methyl formate.[4][13]
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
 - Respiratory Protection: If working outside a fume hood or if exposure limits are likely to be exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[9][11]
- Handling Procedure:



- Dispense the smallest quantity necessary for the experiment.
- Keep the container tightly closed when not in use.[4][10]
- Avoid actions that could generate a mist or aerosol.
- Do not eat, drink, or smoke in the work area.[1][4]
- Waste Disposal:
 - Collect all methyl formate waste in a designated, properly labeled, and sealed container.
 - Dispose of waste through the institution's hazardous waste management program.[1][4]

SOP 2: Storage of Methyl Formate

- Storage Location:
 - Store in a cool, dry, well-ventilated, and fireproof area. [4][10]
 - Keep away from heat, sparks, open flames, and direct sunlight.[4][10]
 - Store in a tightly sealed container.[4][10]
- Incompatible Materials:
 - Store separately from oxidizing agents, strong acids, and strong bases.

SOP 3: Emergency Procedures - Spill Response

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[1]
 - Eliminate all ignition sources immediately.[1][6]
 - Ventilate the area.[1]
- Spill Containment and Cleanup (for small spills):



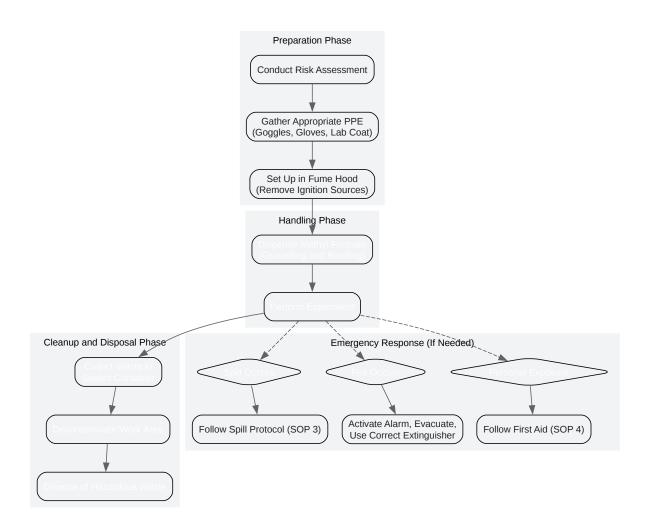
- Wear the appropriate PPE as described in SOP 1.
- Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.
 [1]
- Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[6][10]
- Clean the spill area with soap and water.[9]
- Large Spills:
 - Evacuate the area and contact the institutional emergency response team immediately.[1]

SOP 4: Emergency Procedures - First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][10]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[1][4][10] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water.[1][4][10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][10]

Experimental Workflow for Safe Handling of Methyl Formate





Click to download full resolution via product page



Caption: A typical experimental workflow outlining the key stages for safely handling **methyl formate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nj.gov [nj.gov]
- 2. Methyl formate | 107-31-3 [chemicalbook.com]
- 3. Methyl formate | HCOOCH3 | CID 7865 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemos.de [chemos.de]
- 5. Methyl formate Wikipedia [en.wikipedia.org]
- 6. METHYL FORMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Methyl formate Sciencemadness Wiki [sciencemadness.org]
- 8. chemicalsafety.ilo.org [chemicalsafety.ilo.org]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. lobachemie.com [lobachemie.com]
- 11. CDC NIOSH Pocket Guide to Chemical Hazards Methyl formate [cdc.gov]
- 12. METHYL FORMATE | Occupational Safety and Health Administration [osha.gov]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Safe Handling of Methyl Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043022#safety-precautions-for-working-with-methylformate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com